Tigolaner-d4 CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Tigolaner-d4*
Cat. No.:	*B15618861*

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Tigolaner: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this document provides an in-depth technical overview of Tigolaner, a novel ectoparasiticide. Due to the limited availability of public information on **Tigolaner-d4**, this guide focuses on the parent compound, Tigolaner. The core physicochemical and biological properties are expected to be comparable, with the deuterated form primarily serving as an internal standard in analytical studies.

Core Compound Identification

While specific data for **Tigolaner-d4** is not readily available in public databases, the fundamental properties of the parent compound, Tigolaner, are well-documented.

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Identifier	Value	Source
Compound Name	Tigolaner	[1][2]
CAS Number	1621436-41-6	[1][2][3]
Molecular Formula	C21H13ClF8N6O	[1][2]
Molecular Weight	552.8 g/mol	[1][2]
IUPAC Name	2-chloro-N-(1-cyanocyclopropyl)-5-[1-[2-methyl-5-(1,1,2,2,2-pentafluoroethyl)-4-(trifluoromethyl)pyrazol-3-yl]pyrazol-4-yl]benzamide	[1]
Chemical Class	Bispyrazole	[4][5][6]

Mechanism of Action

Tigolaner functions as a potent inhibitor of the gamma-aminobutyric acid (GABA)-gated chloride channels in invertebrates.[4][6][7] This action blocks neurotransmission, leading to paralysis and death of the targeted parasites.[1] Notably, Tigolaner exhibits a higher binding affinity for insect and acarine GABA receptors compared to mammalian receptors, which contributes to its safety profile in host animals.[4][6]

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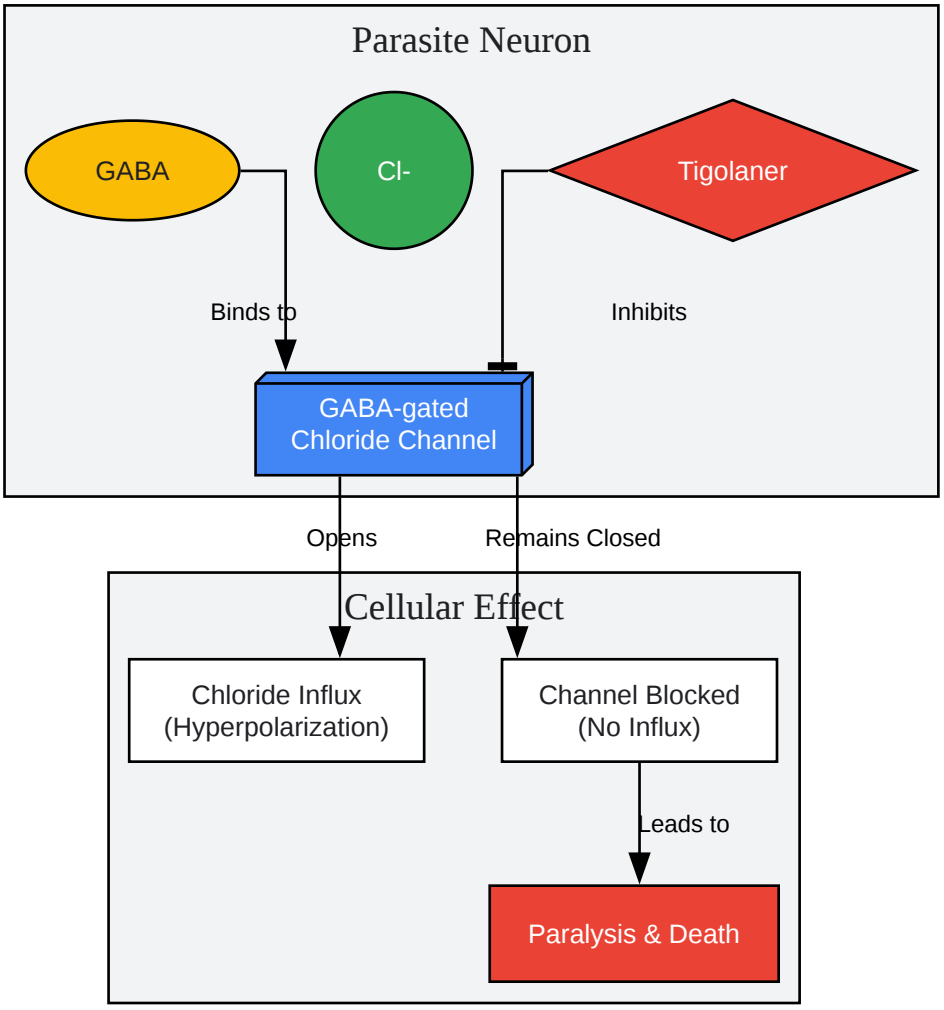

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Tigolaner's inhibitory action on GABA-gated chloride channels.

Pharmacokinetics in Feline Models

Tigolaner is a key component of the veterinary product Felpreva®, a topical solution for cats that also contains emodepside and praziquantel.[1][8] Pharmacokinetic studies following a single topical administration in cats have been documented.

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Parameter	Value	Unit	Source
Time to Maximum Concentration (Tmax)	12	days	[8][9]
Maximum Concentration (Cmax)	1.35	mg/L	[6][8]
Elimination Half-Life (t1/2)	24	days	[8][9]
Bioavailability	57	%	[9][10]
Primary Route of Elimination	Feces	-	[4][9]

Efficacy Against Ectoparasites

Tigolaner has demonstrated high efficacy against a range of ectoparasites in cats.

Parasite	Efficacy	Time to Effect	Duration of Efficacy	Source
Fleas (Ctenocephalides felis)	100%	12 hours (existing infestation)	Up to 13 weeks	[4][5]
>98.9%	8 hours (new infestations)	8 weeks	[5]	
Ticks (Ixodes ricinus)	>95%	48 hours	13 weeks	[4][8]
Ear Mites (Otodectes cynotis)	100%	-	-	[11][12]
Mange Mites (Notoedres cati)	100%	-	-	[12][13]

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Experimental Protocols

While detailed, proprietary synthesis protocols are not publicly available, the general approach involves multi-step organic synthesis.[3] Efficacy and pharmacokinetic studies typically follow established veterinary research guidelines.

Pharmacokinetic Study Protocol Outline

A representative pharmacokinetic study involves the following steps:

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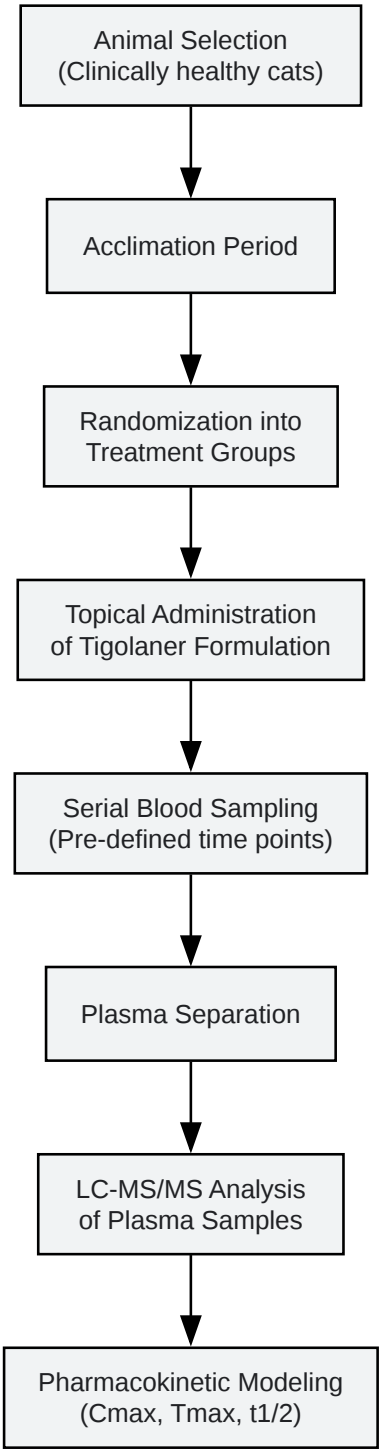

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Generalized workflow for a feline pharmacokinetic study of Tigolaner.

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Efficacy Study Protocol Outline (Flea Infestation Model)

Efficacy studies against ectoparasites like fleas generally adhere to the following experimental design:

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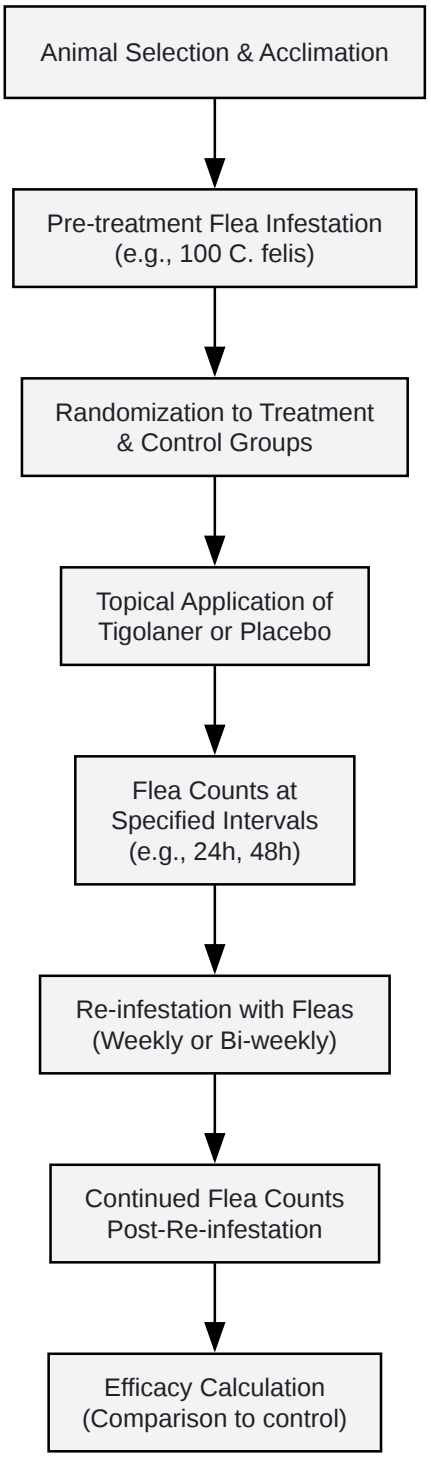

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Typical experimental workflow for assessing the efficacy of Tigolaner against fleas.

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Synthesis Overview

The synthesis of Tigolaner is a complex process involving the construction of a fluorinated heterocyclic structure.[3] Key steps in the synthesis include the formation of the pyrazole core, followed by functionalization with halogenated aromatic rings to enhance its biological activity and lipophilicity.[3] The process also involves amide coupling and cyclization reactions to yield the final compound.[3]

Conclusion

Tigolaner is a highly effective and long-acting ectoparasiticide with a well-defined mechanism of action and pharmacokinetic profile in felines. Its potent activity against a broad spectrum of common ectoparasites makes it a valuable tool in veterinary medicine. Further research into its applications and potential deuterated analogues for analytical purposes is warranted.

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References

- 1. Buy Tigolaner (EVT-285329) | 1621436-41-6 [evitachem.com]
- 2. Tigolaner | C21H13ClF8N6O | CID 77847513 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Tigolaner [sitem.herts.ac.uk]
- 4. noahcompendium.co.uk [noahcompendium.co.uk]
- 5. Immediate and long-term efficacy of Felpreva®, a new spot-on formulation containing tigolaner, emodepside and praziquantel, applied as a single application to cats artificially infested with the cat flea Ctenocephalides felis - PMC [pmc.ncbi.nlm.nih.gov]
- 6. ec.europa.eu [ec.europa.eu]
- 7. Discovery of the new active ingredient tigolaner, an allosteric modulator of the GABA-gated chloride channel for use as a spot-on ectoparasiticide in animal health - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. ec.europa.eu [ec.europa.eu]

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- 9. Plasma pharmacokinetics of tigolaner, emodepside, and praziquantel following topical administration of a combination product (Felpreva®) and of intravenous administration of the individual active ingredients in cats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Efficacy of Felpreva®, a new spot-on formulation containing tigolaner, emodepside and praziquantel, applied as a single application to cats artificially infested with ear mites (Otodectes cynotis) - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Field efficacy and safety of Felpreva® (tigolaner, emodepside and praziquantel) spot-on for the treatment of natural ear mite infestations (Otodectes cynotis) and notoedric mange (Notoedres cati) in cats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Field efficacy and safety of Felpreva® (tigolaner, emodepside and praziquantel) spot-on for the treatment of natural ear mite infestations (Otodectes cynotis) and notoedric mange (Notoedres cati) in cats - PMC [pmc.ncbi.nlm.nih.gov]
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